

# How to measure the precise magnetic field of a BX048 magnet

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## Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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## Technical Support Center: Model BX048 Magnet

This technical support center provides detailed guidance for researchers, scientists, and drug development professionals on accurately measuring the magnetic field of the **BX048** high-performance magnet. Find troubleshooting advice, frequently asked questions, and standardized experimental protocols below.

## Frequently Asked Questions (FAQs)

**Q1:** What type of sensor is recommended for measuring the magnetic field of the **BX048** magnet?

For precise measurements of the strong static magnetic fields produced by the **BX048** magnet, a Hall effect sensor (often referred to as a Hall probe) connected to a high-quality Gaussmeter or Teslameter is the industry standard. These sensors provide accurate readings of the magnetic flux density and can be found in various sizes to accommodate different spatial constraints.

**Q2:** How does temperature affect the magnetic field measurement of the **BX048**?

The magnetic field strength of neodymium magnets like the **BX048** is temperature-dependent. As temperature increases, the magnetic field strength will decrease. It is crucial to perform measurements in a temperature-controlled environment and allow the magnet to reach thermal

equilibrium before recording data. The specific temperature coefficient of the **BX048** should be consulted from its datasheet for precise corrections.

Q3: What is the difference between an axial and a transverse Hall probe, and which one should I use?

An axial Hall probe measures the magnetic field component that is parallel to the probe's axis. A transverse Hall probe measures the component that is perpendicular to the probe's flat surface. The choice depends on the direction of the magnetic field you intend to measure relative to the physical access you have to the measurement location. For mapping the field along the central axis of a cylindrical magnet, an axial probe is typically used. For measuring the field on the surface or in the near-field region, a transverse probe is often more convenient.

Q4: How do I find the magnetic poles of the **BX048** magnet?

The magnetic poles can be identified using a calibrated Hall probe connected to a Gaussmeter. The north pole will show a positive reading, while the south pole will show a negative reading (or vice versa, depending on the probe's calibration and orientation). The point of maximum field strength on the surface typically indicates the center of the pole.

## Troubleshooting Guide

### Issue 1: Unstable or Fluctuating Magnetic Field Readings

- Possible Cause 1: Ferromagnetic Materials Nearby. The presence of other magnets, steel, or other ferromagnetic materials in close proximity to the measurement setup can distort the magnetic field lines and cause unstable readings.
  - Solution: Ensure the experimental area is clear of any unwanted magnetic materials. Use non-magnetic mounting hardware (e.g., aluminum, brass, or titanium).
- Possible Cause 2: Hall Probe Movement. Even minute vibrations or movements of the Hall probe within a high-gradient magnetic field can lead to significant fluctuations in the readings.
  - Solution: Use a rigid, non-magnetic fixture to securely hold the Hall probe in a fixed position relative to the magnet. A micrometer stage can be used for precise and stable

positioning.

- Possible Cause 3: Electrical Noise. Interference from other electronic equipment can introduce noise into the Gaussmeter readings.
  - Solution: Keep the probe cable away from power cords and other sources of electromagnetic interference. Ensure the Gaussmeter is properly grounded.

#### Issue 2: Readings are Consistently Lower Than Expected

- Possible Cause 1: Incorrect Probe Orientation. The Hall sensor is highly directional. If the probe is not perfectly aligned with the magnetic field lines being measured, the reading will be a cosine component of the actual field strength, resulting in a lower value.
  - Solution: Carefully orient the probe to find the maximum reading at a given point, which indicates proper alignment with the magnetic field vector.
- Possible Cause 2: Gaussmeter Not Zeroed Correctly. An improper zeroing of the Gaussmeter before the measurement will introduce a systematic offset in all readings.
  - Solution: Place the Hall probe in a zero-gauss chamber (a magnetically shielded enclosure) and perform the zeroing procedure as described in the Gaussmeter's manual before taking measurements.
- Possible Cause 3: Magnet Temperature. If the magnet's temperature is elevated, its magnetic field strength will be reduced.
  - Solution: Allow the magnet to cool to a stable, known ambient temperature before commencing measurements.

## Experimental Protocols

### Protocol 1: Mapping the Axial Magnetic Field of the **BX048** Magnet

This protocol details the procedure for measuring the magnetic field strength along the central axis of the **BX048** magnet.

Materials:

- **BX048** Magnet
- Gaussmeter with an axial Hall probe
- Non-magnetic mounting fixture for the magnet
- Linear translation stage (micrometer or motorized) with a non-magnetic probe holder
- Ruler or caliper for distance measurement
- Zero-gauss chamber

Procedure:

- Setup:
  - Secure the **BX048** magnet in the non-magnetic fixture.
  - Mount the axial Hall probe onto the linear translation stage.
  - Align the translation stage so that the probe moves along the central axis of the magnet.
- Calibration:
  - Turn on the Gaussmeter and allow it to warm up for the manufacturer-recommended time.
  - Place the Hall probe inside the zero-gauss chamber and execute the zeroing function on the Gaussmeter.
- Measurement:
  - Position the tip of the Hall probe so it is in contact with the center of the magnet's surface (this will be your zero-distance point).
  - Record the magnetic field strength reading from the Gaussmeter.
  - Move the probe away from the magnet in precise increments (e.g., 1 mm) using the translation stage.

- At each increment, allow the reading to stabilize and then record the magnetic field strength and the corresponding distance from the magnet's surface.
- Continue this process until the magnetic field strength drops to a negligible level.
- Data Analysis:
  - Plot the measured magnetic field strength as a function of distance from the magnet's surface.

## Quantitative Data

Table 1: Example Axial Magnetic Field Data for **BX048** Magnet

Distance from Surface (mm)	Magnetic Field Strength (Tesla)
0.0	0.650
1.0	0.580
2.0	0.515
5.0	0.380
10.0	0.225
20.0	0.090
50.0	0.015

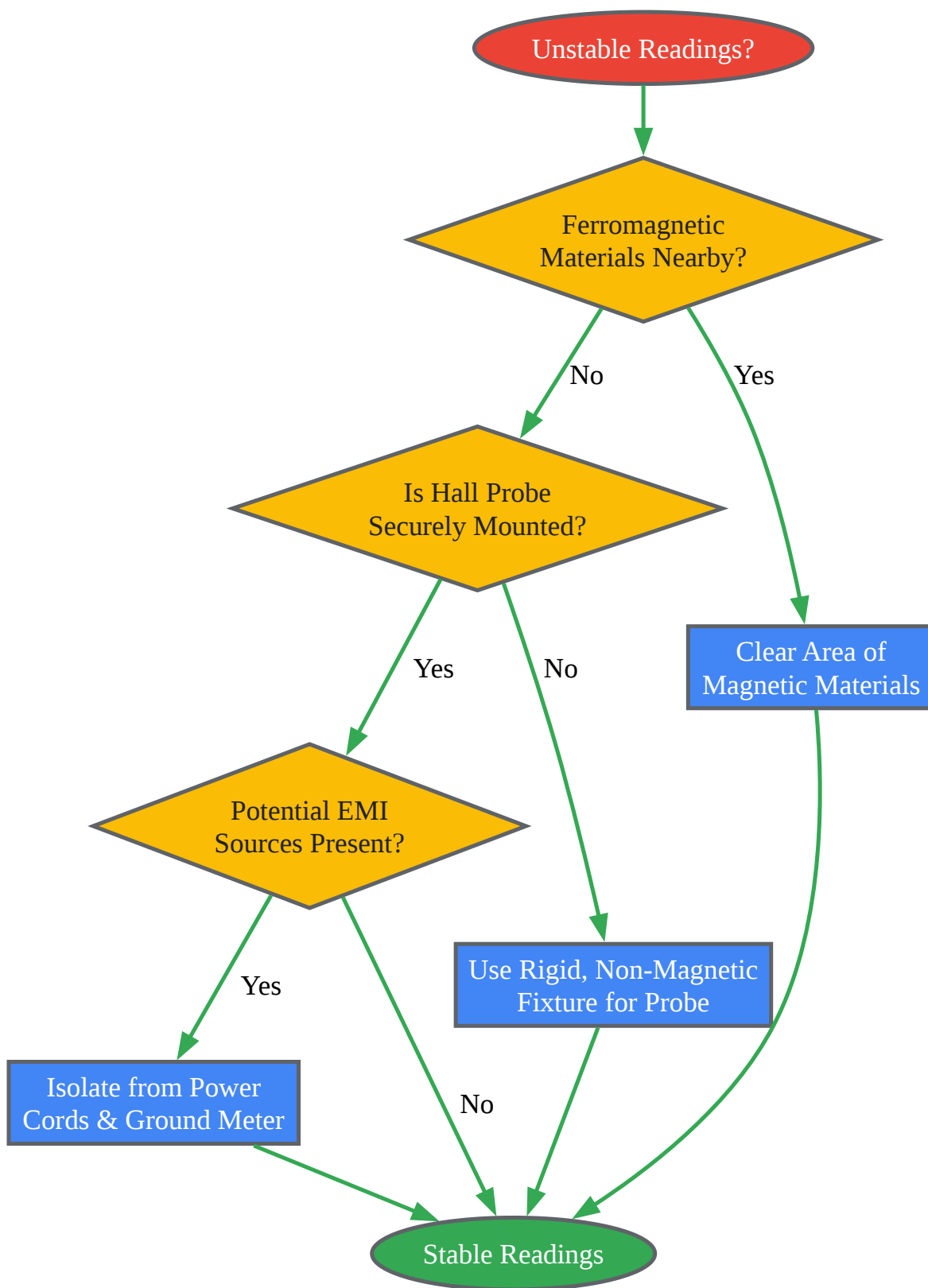
Note: The data presented in this table is for illustrative purposes and represents typical values for a high-performance neodymium magnet. Actual values for a specific **BX048** magnet may vary.

## Visualizations



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Caption: Workflow for measuring the axial magnetic field.



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Caption: Troubleshooting fluctuating magnetic field readings.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)